

An In-depth Technical Guide to the Basic Research and Discovery of Pyrazolopyridines

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Compound of Interest

Compound Name: 3-((2-Pyridinylmethyl)amino)-1-propanol

CAS No.: 6950-99-8

Cat. No.: B1605882

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A Senior Application Scientist's Synthesis of Core Principles and Practical Methodologies

Introduction

The chemical entity identified by CAS number 6950-99-8 is 3-((Pyridin-2-ylmethyl)amino)propan-1-ol. While this specific molecule is commercially available, a comprehensive body of public-domain research detailing its fundamental discovery and basic scientific exploration is notably sparse. However, its structural components place it within the broader and extensively studied class of compounds known as pyrazolopyridines. This guide will, therefore, focus on the rich and diverse field of pyrazolopyridines, providing researchers, scientists, and drug development professionals with a thorough understanding of their discovery, synthesis, mechanisms of action, and therapeutic potential. This broader perspective offers a more valuable and practical framework for understanding the scientific context of molecules like CAS 6950-99-8.

Pyrazolopyridines are bicyclic heterocyclic compounds formed by the fusion of a pyrazole and a pyridine ring.^[1] This scaffold is of significant interest in medicinal chemistry due to its

structural similarity to purine bases, suggesting a potential for these compounds to interact with a wide range of biological targets by acting as antagonists to natural purines.[2][3] This has led to the exploration of pyrazolopyridines in a multitude of therapeutic areas, including oncology, infectious diseases, and neurology.[1]

Discovery and Historical Context

The journey into the world of pyrazolopyridines began over a century ago. The first monosubstituted 1H-pyrazolo[3,4-b]pyridine was synthesized by Ortoleva in 1908.[4] Just a few years later, in 1911, Bülow reported the synthesis of N-phenyl-3-methyl substituted derivatives. [4] These early discoveries laid the groundwork for what would become a vast and fruitful area of chemical and pharmacological research. The versatility of the pyrazolopyridine scaffold, allowing for substitutions at various positions, has enabled the generation of extensive compound libraries and the exploration of a wide range of biological activities.[5]

Core Chemical Structure and Synthetic Strategies

The pyrazolopyridine core can exist in several isomeric forms depending on the fusion of the pyrazole and pyridine rings and the position of the nitrogen atoms.[6] The most extensively studied isomer is the 1H-pyrazolo[3,4-b]pyridine.[6] The synthesis of these compounds can be broadly categorized into two main strategies: building the pyridine ring onto a pre-existing pyrazole or constructing the pyrazole ring onto a pyridine scaffold.[7]

General Synthesis of 1H-Pyrazolo[3,4-b]pyridines

A prevalent and versatile method for the synthesis of 1H-pyrazolo[3,4-b]pyridines is the multi-component reaction involving a 5-aminopyrazole, an aldehyde, and a compound with an active methylene group (e.g., a ketone).[5] This approach allows for the rapid assembly of diverse pyrazolopyridine derivatives.

Experimental Protocol: Three-Component Synthesis of 1H-Pyrazolo[3,4-b]pyridines

- **Reaction Setup:** To a solution of a 5-aminopyrazole (1.0 mmol), an aldehyde (1.0 mmol), and a ketone (1.0 mmol) in a suitable solvent such as ethanol or acetic acid (10 mL), add a catalytic amount of an acid (e.g., L-proline or a few drops of glacial acetic acid).[5]

- **Reaction Conditions:** The reaction mixture is typically heated to reflux (around 80°C) for a period ranging from 30 minutes to several hours, with reaction progress monitored by thin-layer chromatography (TLC).[5]
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled to room temperature. The precipitated product is collected by filtration, washed with a cold solvent (e.g., ethanol), and dried. Further purification can be achieved by recrystallization or column chromatography on silica gel.

The underlying mechanism involves an initial Knoevenagel condensation between the aldehyde and the active methylene compound to form an α,β -unsaturated intermediate. This is followed by a Michael addition of the 5-aminopyrazole to the unsaturated system, subsequent cyclization through nucleophilic attack of the pyrazole amino group on the carbonyl, dehydration, and finally, aromatization to yield the stable 1H-pyrazolo[3,4-b]pyridine ring system.[4] Air is often necessary for the final oxidation step to achieve the aromatic pyridine ring.[4]



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General workflow for the three-component synthesis of 1H-pyrazolo[3,4-b]pyridines.

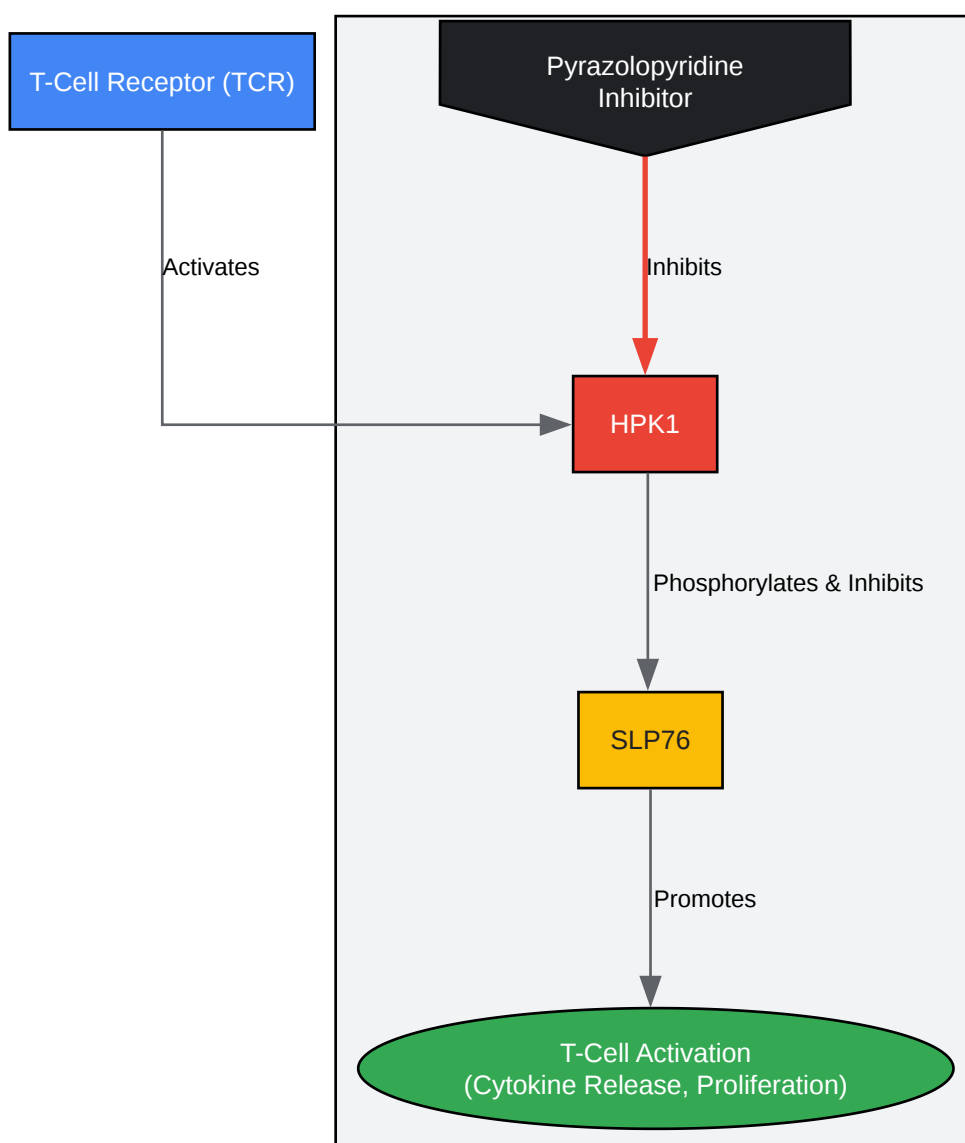
Mechanisms of Action and Key Biological Targets

The therapeutic potential of pyrazolopyridines stems from their ability to interact with a diverse array of biological targets, most notably protein kinases and ion channels.

Kinase Inhibition

Protein kinases are crucial regulators of cellular signaling pathways, and their dysregulation is a hallmark of many diseases, particularly cancer.[8] Pyrazolopyridines have emerged as a "privileged scaffold" in the design of kinase inhibitors due to their ability to mimic the hinge-binding region of ATP.[9]

A prominent example is the inhibition of Hematopoietic Progenitor Kinase 1 (HPK1), a negative regulator of T-cell activation.[10] Inhibition of HPK1 by pyrazolopyridine derivatives can enhance anti-tumor immunity, making it a promising target for cancer immunotherapy.[10] The mechanism involves the pyrazolopyridine core forming hydrogen bonds with the kinase hinge region, while various substituents can be tailored to occupy adjacent hydrophobic pockets, thereby conferring potency and selectivity.[10] Several pyrazolopyridine-based kinase inhibitors, such as selpercatinib, have received regulatory approval or are in late-stage clinical trials for various cancers.[9]



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Simplified signaling pathway of HPK1-mediated T-cell regulation and its inhibition by pyrazolopyridines.

Ion Channel Modulation

Pyrazolopyridines have also been identified as modulators of various ion channels. For instance, certain derivatives act as positive allosteric modulators of the GABAA receptor at the barbiturate binding site, leading to anxiolytic effects.^[11] More recently, pyrazolopyrimidine compounds have been discovered as potent openers of K(v)7 potassium channels.^[12] These channels are crucial for regulating neuronal excitability, and their modulation presents a therapeutic strategy for conditions like epilepsy and neuropathic pain.^[12]

Therapeutic Applications and Biological Activities

The structural versatility of the pyrazolopyridine scaffold has led to the discovery of a wide spectrum of biological activities.

Biological Activity	Therapeutic Area	Key Molecular Targets/Mechanisms	Representative Compounds/Studies
Anticancer	Oncology	Kinase inhibition (e.g., HPK1, RET, Syk), Topoisomerase II inhibition, Induction of apoptosis, Anti-proliferative effects	Selpercatinib, Glumetinib, Camonsertib, Olverembatinib[13][14]
Antiviral	Infectious Disease	Inhibition of viral replication cycle (e.g., HSV-1), targeting viral proteins like ICP27 and gD	ARA-04, ARA-05, AM-57[15]
Antimicrobial	Infectious Disease	Broad-spectrum activity against bacteria and fungi	Various derivatives reported with activity against S. aureus, E. coli, C. albicans[16]
Anti-inflammatory	Immunology	Inhibition of pro-inflammatory kinases	Pyrazolopyridine analogs targeting kinases involved in inflammatory pathways[1]
Neuroprotective/Neuromodulatory	Neurology	Modulation of GABAA receptors, Opening of K(v)7 potassium channels, Dopamine D3 receptor antagonism	Cartazolate, Etazolate, Tracazolate, QO-58[12][17]
Antimalarial	Infectious Disease	Activity against Plasmodium falciparum and Plasmodium berghei	Pyrazolopyridine derivatives with efficacy in mouse models[18]

Antileishmanial	Infectious Disease	Activity against Leishmania donovani	Pyrazolopyridine derivatives identified through in vitro screening[19]
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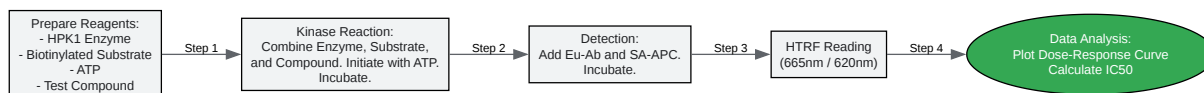
Standardized Experimental Protocols for Evaluation

The preclinical evaluation of novel pyrazolopyridine derivatives relies on a battery of standardized in vitro and in vivo assays.

In Vitro Kinase Inhibition Assay (Example: HTRF Assay for HPK1)

This protocol describes a common method to determine the potency of a compound in inhibiting a specific kinase.

- **Reagent Preparation:** Prepare assay buffer, a solution of the HPK1 kinase domain, a biotinylated substrate peptide, ATP, and the pyrazolopyridine test compound at various concentrations.
- **Kinase Reaction:** In a microplate, combine the HPK1 enzyme, the test compound (or DMSO for control), and the biotinylated substrate. Initiate the reaction by adding ATP. Incubate at room temperature for a specified time (e.g., 60 minutes).
- **Detection:** Stop the reaction and add a detection mixture containing a europium-labeled anti-phospho-substrate antibody and streptavidin-allophycocyanin (SA-APC). Incubate to allow for binding.
- **Data Acquisition:** Read the plate on a Homogeneous Time-Resolved Fluorescence (HTRF) reader. The signal ratio (665 nm/620 nm) is proportional to the amount of phosphorylated substrate.
- **Data Analysis:** Plot the HTRF signal against the logarithm of the compound concentration and fit the data to a four-parameter logistic equation to determine the IC₅₀ value (the concentration at which 50% of kinase activity is inhibited).[10]



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Workflow for an in vitro HTRF-based kinase inhibition assay.

In Vitro Cell Viability Assay (Example: MTT Assay)

This assay is widely used to assess the cytotoxic or anti-proliferative effects of compounds on cancer cell lines.^[20]

- **Cell Seeding:** Plate cancer cells (e.g., HeLa, MCF-7) in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with serial dilutions of the pyrazolopyridine compound for a specified period (e.g., 48 or 72 hours). Include a vehicle control (e.g., DMSO).
- **MTT Addition:** Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours. Viable cells with active mitochondrial dehydrogenases will reduce the yellow MTT to purple formazan crystals.
- **Solubilization:** Add a solubilizing agent (e.g., DMSO or a specialized solubilization buffer) to dissolve the formazan crystals.
- **Absorbance Reading:** Measure the absorbance of each well at a specific wavelength (e.g., 570 nm) using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and plot against the compound concentration to determine the IC₅₀ value.^[20]

Conclusion and Future Perspectives

The pyrazolopyridine scaffold has proven to be a remarkably versatile and productive starting point for the discovery of new therapeutic agents. From their initial synthesis over a century ago to their current status as key components of approved and investigational drugs, particularly in

oncology, their importance in medicinal chemistry is undeniable. The ability to systematically modify the core structure allows for the fine-tuning of activity against specific targets and the optimization of pharmacokinetic properties.

Future research will likely focus on several key areas:

- **Novel Target Identification:** Exploring the activity of pyrazolopyridine libraries against new and emerging biological targets.
- **Enhanced Selectivity:** Designing next-generation inhibitors with improved selectivity profiles to minimize off-target effects and associated toxicities.
- **Combinatorial Therapies:** Investigating the synergistic effects of pyrazolopyridine-based drugs with other therapeutic modalities, such as immunotherapy.[\[10\]](#)
- **Advanced Drug Delivery:** Developing novel formulations and delivery systems to improve the bioavailability and therapeutic index of potent pyrazolopyridine compounds.

In conclusion, while the specific research history of CAS 6950-99-8 may be limited, its chemical identity firmly places it within the dynamic and therapeutically significant class of pyrazolopyridines. The foundational knowledge and experimental frameworks detailed in this guide provide a robust platform for the continued exploration and development of this important pharmacophore.

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